

(2-(Pyrrolidin-1-yl)pyridin-3-yl)methanamine hydrochloride CAS number lookup

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Compound of Interest

Compound Name:	(2-(Pyrrolidin-1-yl)pyridin-3-yl)methanamine hydrochloride
Cat. No.:	B591510

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Technical Guide: (2-(Pyrrolidin-1-yl)pyridin-3-yl)methanamine hydrochloride

An In-Depth Overview of a Novel Pyridine Derivative

This technical guide serves to consolidate the available scientific and technical information on **(2-(Pyrrolidin-1-yl)pyridin-3-yl)methanamine hydrochloride**, a chemical compound of interest to researchers and professionals in drug development. Due to the compound's novelty, publicly accessible data regarding its detailed biological activity, experimental protocols, and specific signaling pathways is limited. This document provides a summary of its known properties and contextualizes its potential therapeutic relevance based on structurally related compounds.

Compound Identification and Properties

(2-(Pyrrolidin-1-yl)pyridin-3-yl)methanamine hydrochloride is a heterocyclic amine. The definitive identifier for this compound is its CAS (Chemical Abstracts Service) number, which facilitates unambiguous tracking in chemical databases and literature.

Property	Data	Source
Compound Name	(2-(Pyrrolidin-1-yl)pyridin-3-yl)methanamine hydrochloride	N/A
CAS Number	1588441-33-1	[1]
Molecular Formula	C10H15N3 · HCl	
IUPAC Name	(2-(pyrrolidin-1-yl)pyridin-3-yl)methanamine;hydrochloride	
InChI Key	XCVIPDQBXDCMCK-UHFFFAOYSA-N	
Free Base CAS Number	859850-79-6 ((2-(Pyrrolidin-1-yl)pyridin-3-yl)methanamine)	[2]
Free Base Formula	C10H15N3	[2]
Free Base MW	177.246 g/mol	[2]

Safety and Handling

Based on available safety data sheets, this compound is classified with the signal word "Warning". The associated hazard statements indicate potential health risks.

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H332 (Harmful if inhaled), H335 (May cause respiratory irritation).
- Precautionary Statements: P280 (Wear protective gloves/protective clothing/eye protection/face protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing), P310 (Immediately call a POISON CENTER/doctor).

Contextual Biological Activity: Melanin-Concentrating Hormone Receptor 1 (MCH-R1) Antagonism

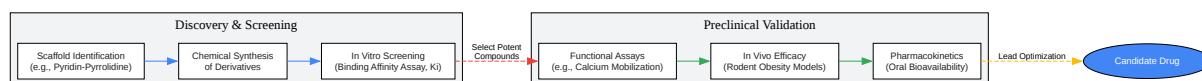
While specific experimental data for **(2-(Pyrrolidin-1-yl)pyridin-3-yl)methanamine hydrochloride** is not readily available in peer-reviewed literature, the therapeutic potential of structurally similar compounds can provide valuable context. Derivatives of pyridin-3-yl-amine containing a pyrrolidine moiety have been investigated as antagonists for the Melanin-Concentrating Hormone Receptor 1 (MCH-R1).^{[3][4]}

MCH-R1 is a G-protein coupled receptor primarily expressed in the brain that plays a significant role in the regulation of energy homeostasis and body weight.^[4] Antagonism of this receptor is a therapeutic strategy being explored for the treatment of obesity.^[4]

A study on related compounds, specifically derivatives of 6-(3-amino-pyrrolidin-1-yl)-pyridin-3-yl-amine, identified potent and functionally active MCH-R1 antagonists. One such compound demonstrated a high binding affinity ($K_i = 2.3$ nM) and showed in vivo efficacy in animal models.^{[3][4]} This suggests that the pyridin-pyrrolidine scaffold present in (2-(Pyrrolidin-1-yl)pyridin-3-yl)methanamine could be a valuable pharmacophore for targeting the MCH-R1 receptor.

Logical Relationship: MCH-R1 Antagonist Drug Discovery

The general workflow for identifying and validating a potential MCH-R1 antagonist based on the available literature for similar compounds is illustrated below.



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Caption: Generalized workflow for MCH-R1 antagonist discovery.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and biological evaluation of **(2-(Pyrrolidin-1-yl)pyridin-3-yl)methanamine hydrochloride** are not available in the public domain. The synthesis of related pyrrolidine-containing drugs often starts from precursors like proline or 4-hydroxyproline, involving steps such as reduction and condensation.^[5] However, a specific, validated protocol for the title compound has not been published.

Conclusion

(2-(Pyrrolidin-1-yl)pyridin-3-yl)methanamine hydrochloride (CAS: 1588441-33-1) is a defined chemical entity with potential relevance in medicinal chemistry, particularly in the context of MCH-R1 antagonism. While its specific biological profile remains uncharacterized in public literature, the activity of structurally related compounds suggests a possible role in the modulation of energy homeostasis. Further research is required to elucidate its mechanism of action, establish detailed biological activity, and develop robust experimental protocols. Researchers interested in this compound are encouraged to consult commercial supplier documentation for basic handling and safety information and to use the provided structural and contextual information as a foundation for novel investigations.

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